

Nopol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Nopol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Nopol** (CAS No: 128-50-7), a bicyclic monoterpene alcohol. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation, general experimental methodologies, and visual aids for key procedures.

Chemical and Physical Properties

Nopol is a colorless to pale yellow, viscous liquid.^[1] A summary of its key physical and chemical properties is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Nopol**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₈ O	[2]
Molecular Weight	166.26 g/mol	[2]
Appearance	Colorless to pale yellow, viscous liquid	[1][2]
Boiling Point	230 - 240 °C	[2][3]
Flash Point	98 °C / 208.4 °F	[3]
Density	0.974 g/cm ³	[3]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[2]
Refractive Index	1.490-1.500	[2]

GHS Hazard Identification and Classification

Nopol is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its oral toxicity and its potential to cause skin and eye irritation.

Table 2: GHS Classification for **Nopol**

Hazard Class	Hazard Category	Signal Word	Hazard Statement	Reference(s)
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	[2] [3] [4]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	[3] [5]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation	[3] [5]
Skin Sensitization	-	Warning	H317: May cause an allergic skin reaction	[2] [5]

GHS Pictograms:

- Exclamation Mark: For acute toxicity (oral), skin irritation, and eye irritation.[\[6\]](#)
- Health Hazard (optional for skin sensitization): May be used to indicate skin sensitization.[\[6\]](#)

Toxicological Data

Toxicological studies are crucial for assessing the potential health risks associated with a substance. The available data for **Nopol** is summarized in Table 3.

Table 3: Summary of Toxicological Data for **Nopol**

Endpoint	Result	Species	Reference(s)
Acute Oral Toxicity (LD50)	890 mg/kg	-	[5]
Skin Irritation	Causes skin irritation	-	[5]
Eye Irritation	Causes serious eye irritation	-	[5]
Skin Sensitization	May cause an allergic skin reaction	-	[5]
Genotoxicity	Not expected to be genotoxic based on read-across data.	-	[7]

Experimental Protocols (General Methodologies)

While specific, detailed experimental protocols for the toxicological studies performed on **Nopol** are not publicly available, this section outlines the general methodologies based on established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), which are typically followed for chemical safety testing.

Acute Oral Toxicity Study (Up-and-Down Procedure - OECD 425)

The acute oral toxicity, often expressed as the LD50 (the dose lethal to 50% of the test population), is a primary indicator of a substance's ingestion hazard.

Methodology:

- Test Animals: Typically, a small number of female rats are used sequentially.[8]
- Dosing: A single dose of the test substance is administered by oral gavage. The initial dose is selected based on available information, and subsequent doses for the next animals are adjusted up or down depending on the outcome (survival or death) for the previous animal. [8]

- Observation: Animals are observed for a set period, typically 14 days, for signs of toxicity and mortality.[9]
- Data Analysis: The LD50 is calculated using a statistical program that analyzes the sequence of outcomes.[8]

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This in vitro test is used to assess the potential of a substance to cause skin irritation.

Methodology:

- Test System: A three-dimensional reconstructed human epidermis model is used, which mimics the biochemical and physiological properties of the upper layers of human skin.[10]
- Application: The test substance is applied topically to the surface of the skin tissue.[10]
- Incubation: The treated tissues are incubated for a specific period.
- Viability Assessment: After incubation, the viability of the skin cells is determined using a cell viability assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates irritation potential.[10]

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD 492)

This in vitro method is employed to identify chemicals that have the potential to cause serious eye damage.

Methodology:

- Test System: A three-dimensional reconstructed human cornea-like epithelium model is utilized.[11]
- Application: The test substance is applied to the surface of the corneal tissue.[12]
- Incubation: The tissues are incubated for a defined period.

- Viability Assessment: Cell viability is measured to determine the level of damage caused by the substance. A significant decrease in viability suggests a potential for serious eye damage.[\[11\]](#)

Handling Precautions and Exposure Controls

Proper handling and the use of appropriate personal protective equipment (PPE) are paramount to ensure safety when working with **Nopol**.

Engineering Controls

- Work in a well-ventilated area.[\[4\]](#)
- Use local exhaust ventilation to control airborne concentrations.

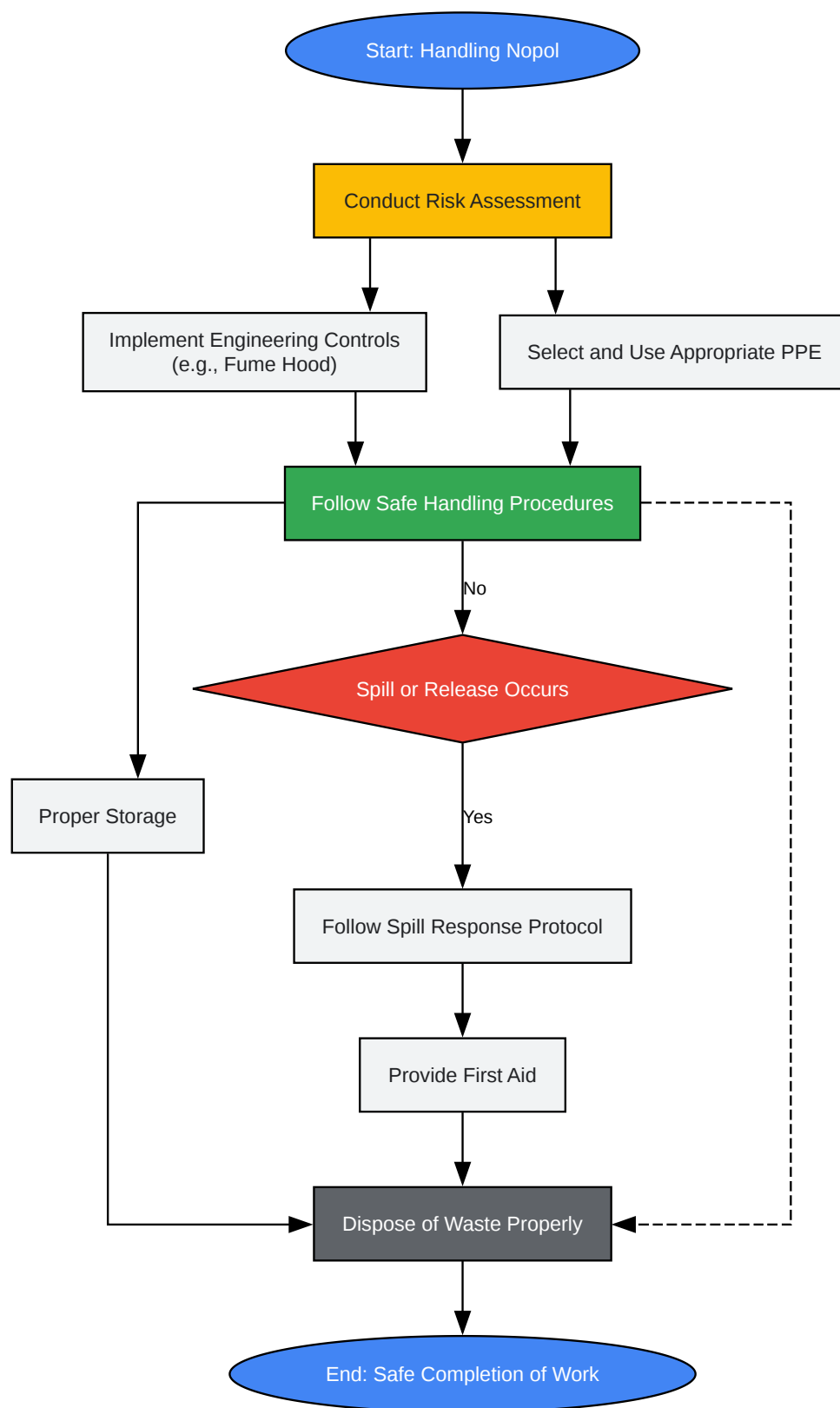
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[4\]](#)
- Skin Protection: Wear chemical-resistant gloves and protective clothing.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[\[4\]](#)

General Hygiene

- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in the work area.[\[5\]](#)

The following diagram illustrates the logical workflow for handling **Nopol** safely.



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Caption: Logical workflow for handling **Nopol** safely.

First-Aid Measures

In case of exposure to **Nopol**, the following first-aid measures should be taken immediately.

Table 4: First-Aid Measures for **Nopol** Exposure

Exposure Route	First-Aid Measures	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.	[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
Ingestion	Rinse mouth. Get medical help.	[4][5]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, foam, or carbon dioxide.[1]
- Specific Hazards: Combustible liquid.[1] Emits toxic fumes under fire conditions.[1]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[3]

Accidental Release

- Personal Precautions: Ensure adequate ventilation.[4] Remove all sources of ignition.[4]
Wear appropriate personal protective equipment.[4]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.[3][5]

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep away from heat and sources of ignition.[5]
- Incompatible Materials: Strong oxidizing agents.[3]
- Stability: Stable under normal conditions.[1]

Analytical Methods

For researchers, reliable analytical methods for the detection and quantification of **Nopol** are essential. High-Performance Liquid Chromatography (HPLC) is a commonly used technique.

General HPLC Method Parameters:

- Column: C18 column.[13]
- Mobile Phase: A mixture of acetonitrile, methanol, and water with a buffer is often effective. [13]
- Detection: UV detection at a wavelength of around 214-250 nm is suitable for **Nopol**. [3][13]

Method development and validation are crucial to ensure accuracy and precision for specific applications.

This guide provides a comprehensive overview of the safety and handling of **Nopol** based on currently available information. It is essential for all personnel to read and understand the Safety Data Sheet (SDS) for **Nopol** before use and to be trained in the proper handling and emergency procedures.

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